Technical Support Center: Crystallization of 2-(1H-pyrazol-1-ylmethyl)morpholine

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Compound of Interest

Compound Name:	*2-(1H-pyrazol-1-ylmethyl)morpholine*
CAS No.:	*1311317-06-2*
Cat. No.:	*B1527884*

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Status: Online Operator: Senior Application Scientist Case ID: PYR-MOR-001 Subject: Troubleshooting Phase Separation, Salt Formation, and Polymorphism

Introduction: The Molecule & The Challenge

Welcome to the technical support hub for **2-(1H-pyrazol-1-ylmethyl)morpholine**.

This intermediate presents a classic "medicinal chemistry nightmare" for crystallization. Structurally, it combines a basic morpholine ring (pKa ~8.3) with a weakly basic pyrazole, linked by a flexible methylene bridge.

Why you are likely here:

- The Free Base is an Oil: The rotational freedom of the

  linker and the lack of strong hydrogen bond donors often suppress the melting point, causing the free base to exist as a viscous oil or a low-melting solid that "oils out" rather than crystallizes.

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- Regioisomer Contamination: The synthesis (often N-alkylation of pyrazole) frequently produces mixtures of N1- and N2-isomers, which inhibit crystal lattice formation.

This guide is structured as a Level 3 Troubleshooting Workflow, moving from basic phase separation issues to advanced salt selection.

Module 1: Troubleshooting "Oiling Out" (Liquid-Liquid Phase Separation)

User Complaint:"I cool my solution, but instead of crystals, I get a milky emulsion or a sticky gum at the bottom of the flask."

The Mechanism

Oiling out (LLPS - Liquid-Liquid Phase Separation) occurs when the Metastable Zone Width (MSZW) is too narrow or when the temperature drops below the "spinodal decomposition" line before nucleation occurs. The system lowers its energy by creating a solute-rich liquid phase (the oil) rather than a solid lattice.[1]

Diagnostic & Solution Protocol

Diagnostic Check	Likely Cause	Corrective Action
Is the oil pure?	If the oil is >95% pure by HPLC, the issue is thermodynamic (low MP).	Switch to Salt Formation (See Module 2). The free base may never crystallize well.
Is the oil impure?	Impurities (regioisomers) act as "lattice poisons."	Purify via Acid/Base Extraction first. Dissolve oil in EtOAc, wash with water, extract into aqueous HCl, wash organics, basify, and re-extract.
Solvent Choice?	Solvents with high boiling points (DMSO, DMF) or too high solubility.	Anti-solvent Crystallization. Dissolve in minimal IPA; slowly add Heptane or TBME.

Workflow: Recovering from an Oiled-Out Batch

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Do not discard the oil. Follow this thermal cycling protocol to attempt lattice formation.

- Re-dissolve: Heat the mixture until the oil phase disappears (returns to a single homogeneous phase).
- Seed at High Temp: Add seed crystals (if available) immediately upon entering the metastable zone (just slightly supersaturated).
- Slow Cooling: Cool at a rate of <0.2 °C/min. Rapid cooling promotes oiling.
- The "Cloud Point" Trick: If it oils out again, add a small amount of the good solvent to cross back into the single-phase region, then seed again.

Module 2: Salt Selection (The Recommended Fix)

User Complaint:"The free base is impossible to handle. How do I get a solid?"

Expert Insight: For morpholine derivatives, Salt Formation is the industry standard for isolation. The protonated morpholine nitrogen forms strong ionic bonds, stabilizing the lattice and raising the melting point significantly.

Recommended Salt Screens

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Counter-ion	Stoichiometry	Solvent System	Advantages	Risk
Hydrochloric Acid (HCl)	1:1 or 1:2	EtOH / Et2O	High MP, cheap.	Often hygroscopic; can form hydrates.
Oxalic Acid	1:1	Acetone / Water	Crystallizes readily; non-hygroscopic.	Toxicity of oxalate (not suitable for final drug).
Fumaric Acid	1:0.5 or 1:1	MeOH / IPA	Pharmaceutically acceptable; stable.	Lower solubility; may require heat.
p-Toluenesulfonic Acid	1:1	EtOAc / MTBE	Very crystalline; lipophilic salts.	High MW adds bulk to the final mass.

Protocol: Formation of the Dihydrochloride Salt

This is the most robust method for this specific chemical class.

- Dissolution: Dissolve 10g of crude free base in 50 mL Ethyl Acetate (EtOAc).
- Drying: Dry the solution over

  to remove water (critical to prevent sticky hydrates). Filter.
- Acid Addition: Cool to 0–5 °C. Slowly add 2.2 equivalents of 4M HCl in Dioxane or HCl gas in IPA.
  - Note: Do not use aqueous HCl, or you will get a syrup.
- Aging: A white precipitate should form immediately. Stir at 0 °C for 2 hours to ripen the crystals.
- Isolation: Filter under nitrogen (to prevent moisture absorption). Wash with cold MTBE.

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Module 3: Impurity Purging (Regioisomers)

User Complaint:"My crystals contain 5-10% of the wrong isomer."

Context: In the alkylation of pyrazole, the N1 (desired) and N2 isomers often form. They have similar solubilities, making separation difficult.

The "Sacrificial" Crystallization Strategy

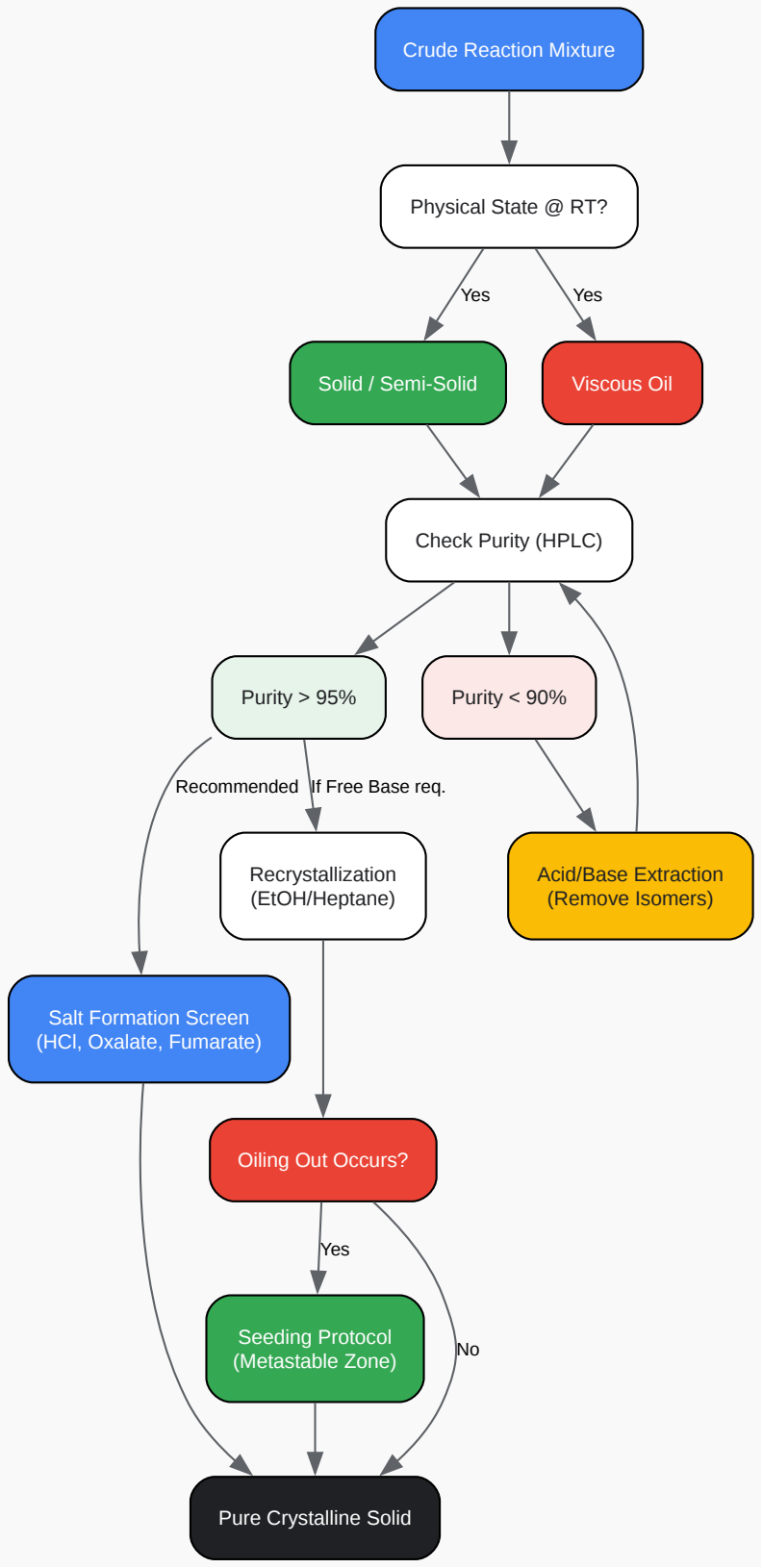
If the standard crystallization doesn't clean up the isomer, use a Thermodynamic Slurry.

- Solvent: Choose a solvent where the product has moderate solubility (e.g., Isopropanol).
- Saturation: Create a saturated suspension (slurry) of the solid.
- Cycling: Heat to 50 °C and cool to 20 °C repeatedly over 24 hours.
- Mechanism: Ostwald Ripening. The thermodynamically less stable crystal form (or the impurity inclusion) will dissolve, and the purer, more stable crystal will grow.

Visualizing the Troubleshooting Logic

The following diagram illustrates the decision matrix for handling the crude reaction mixture.

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Caption: Decision Matrix for isolating **2-(1H-pyrazol-1-ylmethyl)morpholine**, prioritizing salt formation for oily intermediates.

Frequently Asked Questions (FAQs)

Q: I used HCl in Ethanol, but I got a yellow gel. Why? A: You likely used aqueous HCl (37%) or your ethanol was wet. Morpholine salts are highly water-soluble. Even 5% water content can prevent the lattice from closing, resulting in a gel.

- Fix: Use anhydrous Ethanol and generate HCl in situ using Acetyl Chloride, or use 4M HCl in Dioxane.

Q: Can I use Toluene as a solvent? A: Generally, no. While Toluene is a good anti-solvent, pyrazole-morpholine derivatives often have poor solubility in cold toluene but oil out in hot toluene. A more polar system like Isopropyl Acetate (IPAc) is superior for this class of compounds.

Q: How do I remove the color? My crystals are off-white/brown. A: The color usually comes from oxidation of the morpholine ring or trace iodine/copper from the coupling reaction.

- Fix: Treat the solution with Activated Carbon (Charcoal) in hot ethanol before crystallization. Filter through Celite while hot.

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